

# Chromous Formate: A Technical Overview of a Sparsely Documented Compound

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Compound of Interest		
Compound Name:	Chromous formate	
Cat. No.:	B1628623	Get Quote

For the attention of researchers, scientists, and drug development professionals, this document provides a concise technical guide to the known physical and chemical properties of **chromous formate**. It is important to note that detailed experimental data and protocols for this compound are not widely available in publicly accessible literature, leading to significant gaps in the current understanding of its characteristics.

**Chromous formate**, also known as chromium(II) formate, is the chemical compound with the formula Cr(HCOO)<sub>2</sub>. It is the salt of chromium in the +2 oxidation state and formic acid. While its chromium(III) counterpart, chromic formate, is more extensively documented, **chromous formate** remains a subject with limited in-depth research available.

### **Chemical and Physical Properties**

The fundamental properties of **chromous formate** are summarized below. It is crucial to distinguish this compound from chromic formate, which possesses a different chemical formula (Cr(HCOO)<sub>3</sub>) and CAS number. There are conflicting reports in the literature regarding the appearance of **chromous formate**, with the anhydrous form described as white needle crystals and the monohydrate as reddish, acicular crystals.



Property	Data	Reference
IUPAC Name	chromium(2+) diformate	[1]
CAS Number	4493-37-2	[1][2][3]
Molecular Formula	C <sub>2</sub> H <sub>2</sub> CrO <sub>4</sub>	[1]
Molecular Weight	142.03 g/mol	[1]
Appearance	White needle crystal (anhydrous)	[4][5]
Reddish, acicular crystals (monohydrate)	[2][3]	
Solubility	Soluble in water.	[2][3]
Melting Point	Data not available	
Boiling Point	Data not available	_
Density	Data not available	

## **Experimental Protocols**

Detailed experimental protocols for the synthesis and analysis of pure **chromous formate** are notably absent from readily available scientific literature. General methods for the preparation of other chromium(II) salts, such as chromium(II) acetate, typically involve the reduction of a chromium(III) or chromium(VI) compound in an inert atmosphere to prevent the rapid oxidation of the chromium(II) ion. A hypothetical synthesis for **chromous formate** would likely follow a similar principle.

### **Hypothetical Synthesis Workflow**

Due to the lack of a specific protocol for **chromous formate**, a generalized workflow for the synthesis of a chromium(II) salt is presented. This is a conceptual pathway and would require significant experimental optimization.

Caption: A conceptual workflow for the synthesis of **chromous formate**.



## **Reactivity and Stability**

Chromium(II) compounds are known to be powerful reducing agents and are susceptible to oxidation by air. It can be inferred that **chromous formate** shares these properties.

- Oxidation: Chromous formate is expected to be readily oxidized to chromium(III)
  compounds in the presence of atmospheric oxygen. Therefore, handling and storage should
  be conducted under an inert atmosphere.
- Reducing Agent: The chromium(II) ion can reduce a variety of organic and inorganic substrates. Its use as a catalyst in organic reactions has been suggested.[2]
- Thermal Decomposition: No specific data on the thermal decomposition products or decomposition temperature of chromous formate is available.

## **Spectroscopic Data**

Specific spectroscopic data (e.g., IR, UV-Vis, NMR) for **chromous formate** could not be located in the reviewed literature. Such data would be invaluable for the characterization of the compound and for understanding its electronic structure and bonding.

## **Applications**

The documented and potential applications of **chromous formate** include:

- Leather Tanning: As a component in the tanning process.
- Dye Manufacturing: Utilized in the production of dyes.[5]
- Catalysis: Mentioned as a catalyst for olefin polymerization and as an oxidation catalyst.[5]
- Electroplating: Used in trivalent chromium plating solutions.[2]
- Other Uses: Applications in the film and photography industry, as a latex hardening agent, and in drilling muds have been noted.[4][5]

### Conclusion



Chromous formate is a compound with established basic identifiers but a significant lack of indepth, publicly available research. The conflicting reports on its appearance and the absence of quantitative physical data, detailed experimental protocols, and comprehensive reactivity studies highlight the need for further investigation into this chemical. For researchers and professionals in drug development, the reducing potential of the chromium(II) ion in chromous formate may present opportunities, but its instability and the current dearth of information necessitate foundational research to fully characterize its properties and potential applications.

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